

# Essential Safety and Operational Guide for Handling Acid-PEG5-mono-methyl Ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid-PEG5-mono-methyl ester

Cat. No.: B605143

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Acid-PEG5-mono-methyl ester**. Adherence to these protocols is essential for ensuring a safe and efficient laboratory environment.

## Immediate Safety Protocols: Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent skin and eye contact, inhalation of aerosols, and accidental ingestion.

Protection Type	Specific Equipment	Rationale and Best Practices
Eye Protection	Chemical safety goggles or a full-face shield	Essential for protecting eyes from splashes. Standard safety glasses do not offer sufficient protection.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene)	Inspect gloves for any signs of degradation or perforation before each use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal.
Body Protection	Laboratory coat	A fully fastened lab coat provides a barrier against accidental spills. For larger quantities or where splashing is likely, consider a chemical-resistant apron.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood	To minimize the inhalation of any potential vapors or aerosols, all handling of the compound should be performed within a certified chemical fume hood.
Foot Protection	Closed-toe shoes	Protects feet from spills and falling objects.

## Hazard Identification and Precautionary Measures

**Acid-PEG5-mono-methyl ester** is classified with the following hazards.<sup>[1]</sup> Understanding these is crucial for safe handling.

- GHS07: Harmful.<sup>[1]</sup>

- Signal Word: Warning.[\[1\]](#)

Hazard Statements:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

- P501: Dispose of contents/container to an approved waste disposal plant.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Acid-PEG5-mono-methyl ester**.

Property	Value	Source
CAS Number	1309460-30-7	[1]
Molecular Formula	C15H28O9	[2]
Molecular Weight	352.38 g/mol	[2]
Physical Form	Liquid	[1]
Appearance	Colorless to light yellow	[2]
Boiling Point	469.4 ± 45.0 °C at 760 mmHg	[1]
Storage Temperature	4°C for pure form (2 years) or -20°C (3 years)	[1][2]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	[2][3]

## Operational Plan: Step-by-Step Handling and Storage

### Preparation and Workspace Setup

- Designated Area: All work with **Acid-PEG5-mono-methyl ester** should be conducted in a designated area, preferably within a certified chemical fume hood.
- Workspace Decontamination: Ensure the workspace is clean and free of clutter before beginning any procedure.
- Gather Materials: Assemble all necessary equipment and reagents, including PPE, spill containment materials, and waste containers, before handling the compound.

## Handling the Compound

- **Equilibration:** Before opening, allow the container to equilibrate to room temperature to prevent moisture condensation.
- **Inert Atmosphere:** For applications sensitive to moisture or air, consider handling under an inert gas such as argon or nitrogen.
- **Liquid Transfer:** As the compound is a liquid, use calibrated micropipettes or syringes for accurate and safe transfer. Avoid splashing.
- **Avoid Inhalation:** Always handle the compound in a well-ventilated area or fume hood to minimize inhalation of any aerosols or vapors.[1]
- **Prevent Contact:** Avoid direct contact with skin, eyes, and clothing by wearing the appropriate PPE.[1]

## Preparation of a Stock Solution (General Protocol)

- For ease of handling, a stock solution can be prepared by dissolving the reagent in an appropriate solvent.[2]
- **Solvent Selection:** Dimethylsulfoxide (DMSO) is a suitable solvent.[2][3]
- **Procedure:**
  - In a chemical fume hood, carefully transfer the desired amount of **Acid-PEG5-mono-methyl ester** to a clean, dry vial.
  - Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration.
  - Cap the vial securely and mix thoroughly by vortexing or gentle agitation until the solid is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[2]

## Storage Procedures

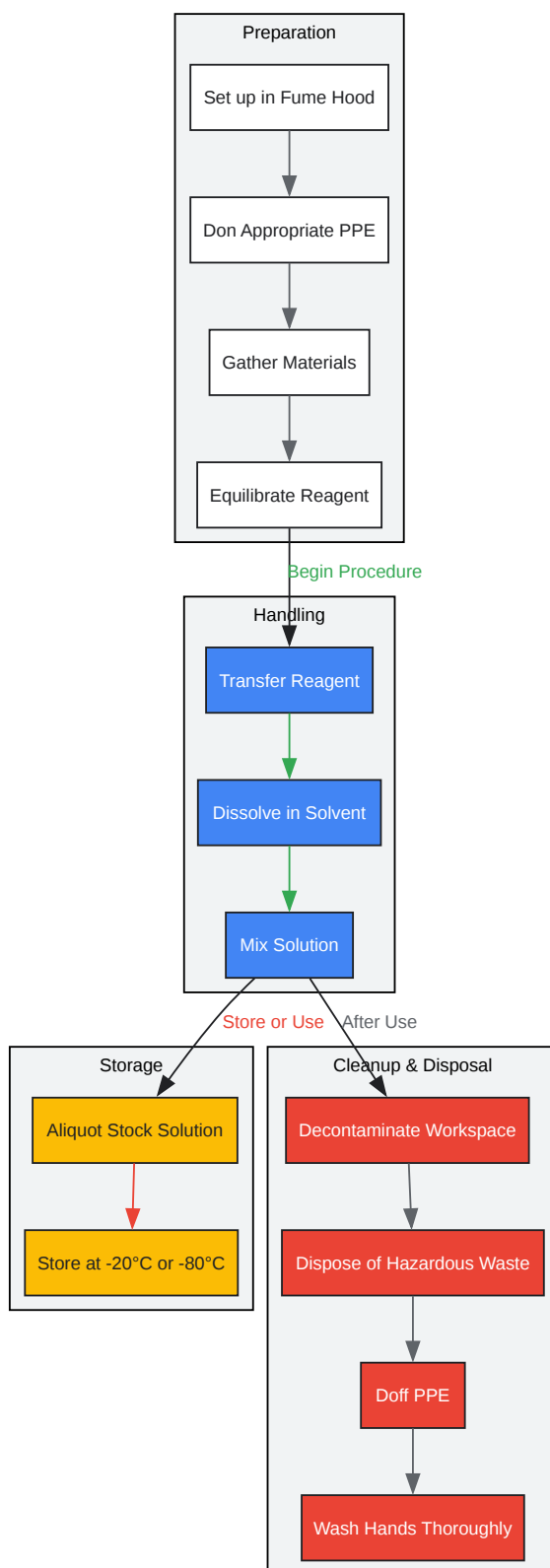
- Short-Term Storage (Stock Solution): Store stock solutions at -20°C for up to one month or -80°C for up to six months.[2] Aliquoting the stock solution is recommended to prevent degradation from repeated freeze-thaw cycles.[2]
- Long-Term Storage (Pure Compound): The pure compound should be stored at 4°C for up to two years or -20°C for up to three years.[1][2]
- Container: Keep the container tightly sealed to prevent contamination and degradation.[1]
- Inert Atmosphere: For long-term stability, storing under an inert atmosphere is recommended.

## Disposal Plan

Proper disposal of chemical waste is critical for environmental safety and regulatory compliance.

- Waste Segregation: Do not mix **Acid-PEG5-mono-methyl ester** waste with other waste streams. It should be collected in a dedicated, properly labeled, and sealed container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Acid-PEG5-mono-methyl ester**".
- Contaminated Materials: All disposable items that have come into contact with the compound, such as pipette tips, gloves, and paper towels, must be disposed of as hazardous waste.
- Disposal Method: Dispose of the chemical waste through your institution's hazardous waste management program, following all local, state, and federal regulations. Do not discharge into the environment.

## Experimental Workflow and Safety Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Acid-PEG5-mono-methyl Ester**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Acid-PEG5-mono-methyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605143#personal-protective-equipment-for-handling-acid-peg5-mono-methyl-ester>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



